

Technical Guide: 1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate

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Compound of Interest

Compound Name: 1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate**, a heterocyclic compound of significant interest in medicinal chemistry and pharmaceutical development. This document details the compound's chemical properties, provides a plausible experimental protocol for its synthesis, and explores its potential applications, particularly in the realm of central nervous system (CNS) research. The information is intended to support researchers and scientists in their drug discovery and development endeavors.

Chemical and Physical Properties

1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate, also known by its synonym METHYL N-BOC-2-METHYLPIPERIDINE-2-CARBOXYLATE, is a key building block in the synthesis of various pharmaceutical agents.^[1] Its structural features, including the N-Boc protecting group and the methyl ester, make it a versatile intermediate for creating more complex molecules.^[1]

Property	Value	Reference
CAS Number	470668-97-4	[1]
Molecular Formula	C ₁₃ H ₂₃ NO ₄	[1]
Molecular Weight	257.33 g/mol	[1]
IUPAC Name	1-tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate	
Synonyms	METHYL N-BOC-2-METHYLPIPERIDINE-2-CARBOXYLATE	[1]
Appearance	Not specified (likely a solid or oil)	
Boiling Point	Not available	[1]
Melting Point	Not available	[1]
Density	Not available	[1]

Experimental Protocols: Synthesis

While a specific, published experimental protocol for the synthesis of **1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate** (CAS 470668-97-4) is not readily available in the searched literature, a plausible synthetic route can be proposed based on established methods for the preparation of similar N-Boc protected piperidine esters. The synthesis would likely involve a multi-step process starting from 2-methylpiperidine-2-carboxylic acid.

Proposed Synthetic Pathway:

The synthesis can be envisioned in two primary stages:

- N-Boc Protection: Protection of the secondary amine of the piperidine ring with a tert-butoxycarbonyl (Boc) group.
- Esterification: Conversion of the carboxylic acid group to its methyl ester.

Step 1: Synthesis of 1-(tert-butoxycarbonyl)-2-methylpiperidine-2-carboxylic acid

- Materials: 2-methylpiperidine-2-carboxylic acid, Di-tert-butyl dicarbonate (Boc₂O), Triethylamine (Et₃N), Dichloromethane (DCM).
- Procedure:
 - To a stirred suspension of 2-methylpiperidine-2-carboxylic acid in dichloromethane (DCM), add triethylamine (Et₃N) at 0 °C.
 - Slowly add a solution of di-tert-butyl dicarbonate (Boc₂O) in DCM to the reaction mixture.
 - Allow the reaction to warm to room temperature and stir for 16 hours.
 - Quench the reaction by adding water. Separate the organic layer, and extract the aqueous layer with DCM.
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude N-Boc protected acid.

Step 2: Synthesis of 1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate

- Materials: 1-(tert-butoxycarbonyl)-2-methylpiperidine-2-carboxylic acid, Iodomethane (CH₃I), Potassium carbonate (K₂CO₃), N,N-Dimethylformamide (DMF).
- Procedure:
 - To a solution of 1-(tert-butoxycarbonyl)-2-methylpiperidine-2-carboxylic acid in N,N-Dimethylformamide (DMF), add potassium carbonate (K₂CO₃) and iodomethane (CH₃I).
 - Stir the reaction mixture at room temperature for approximately three hours.
 - Pour the reaction mixture into a 10% aqueous solution of potassium carbonate.
 - Extract the aqueous solution with ethyl acetate (EtOAc).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.

- Purify the crude product by column chromatography to obtain the final compound.

Applications in Research and Drug Development

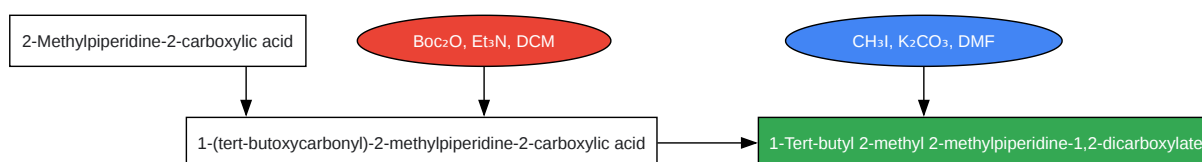
Piperidine derivatives are fundamental scaffolds in medicinal chemistry, present in a wide range of clinically approved drugs.[2] **1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate** serves as a valuable intermediate in the synthesis of novel therapeutic agents.

- **Pharmaceutical Drug Synthesis:** This compound is a key building block for creating more complex molecules due to its protected amine and ester functionalities, which allow for selective reactions in multi-step syntheses.[1]
- **Central Nervous System (CNS) Research:** Preclinical studies suggest that this compound may have potential as a central nervous system depressant and analgesic.[1] Piperidine-containing compounds are actively being investigated for their roles in treating CNS disorders.

Mandatory Visualizations

Logical Relationships in Synthesis

The following diagram illustrates the logical workflow for the proposed synthesis of **1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate**.

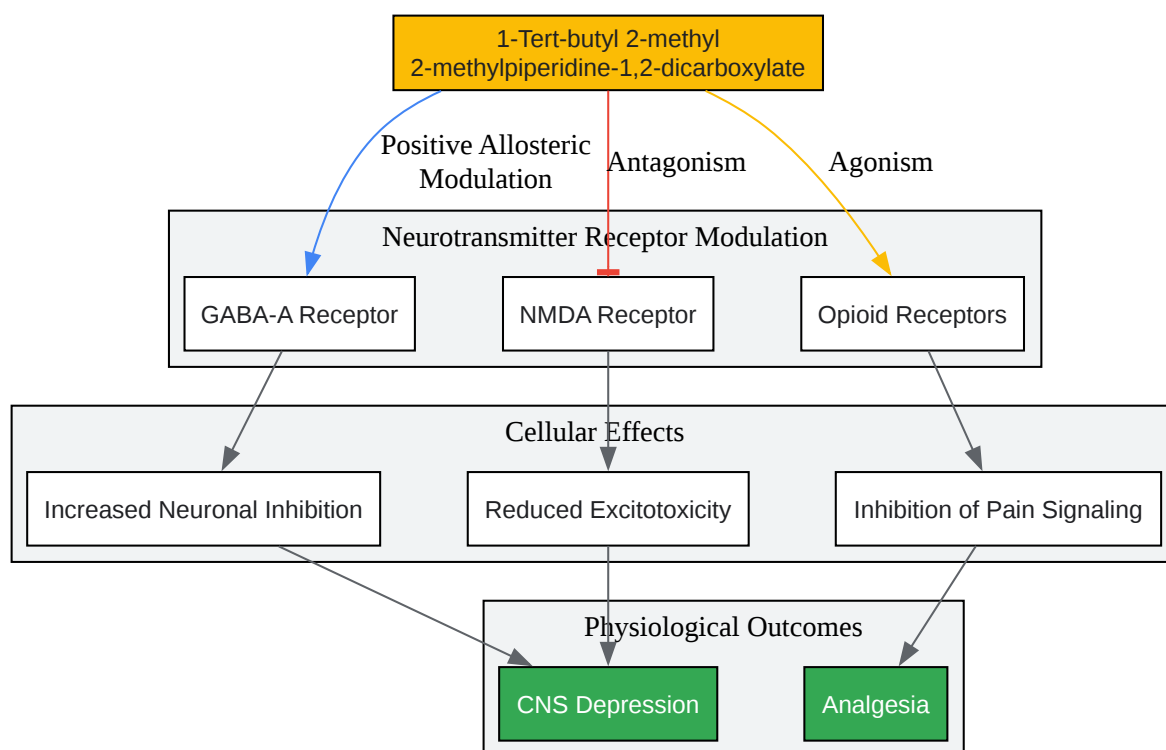


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Caption: Proposed synthetic workflow for **1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate**.

Hypothesized Signaling Pathway in CNS

Given the preclinical data suggesting CNS depressant and analgesic effects, a hypothetical mechanism of action could involve modulation of major neurotransmitter systems. The diagram below illustrates a potential signaling pathway.



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Caption: Hypothesized mechanism of action for CNS depressant and analgesic effects.

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References

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- 2. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [pmc.ncbi.nlm.nih.gov]
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